

The Trifluoromethoxy Group: A Superior Director in Aromatic Functionalization

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Compound of Interest

Compound Name: 2-(Trifluoromethoxy)anisole

Cat. No.: B1351064

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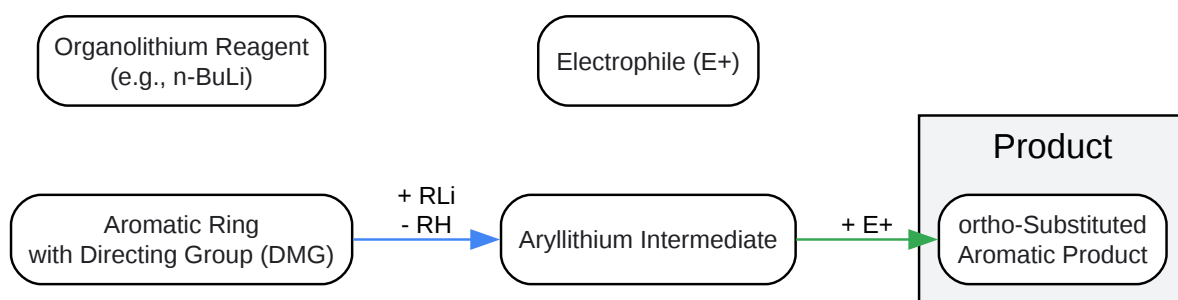
A Comparative Guide to the Efficacy of **2-(Trifluoromethoxy)anisole** and its Analogs in Directed Ortho-Metalation

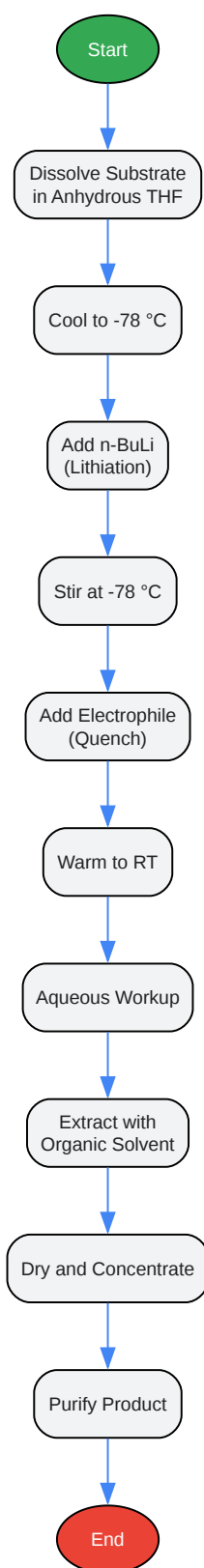
For researchers, scientists, and professionals in drug development, the quest for efficient and selective methods to functionalize aromatic rings is paramount. Directed ortho-metalation (DoM) stands out as a powerful strategy for achieving regioselective substitution on aromatic compounds. This guide provides a comprehensive comparison of the efficacy of the trifluoromethoxy (-OCF₃) group, particularly in the context of **2-(trifluoromethoxy)anisole**, as a directing group in DoM, benchmarked against other common directing moieties.

The trifluoromethoxy group has emerged as a superior directing group in directed ortho-metalation, surpassing the capabilities of both the widely used methoxy group and the trifluoromethyl group.^[1] This enhanced directing ability allows for more efficient and selective functionalization of the aromatic ring at the position ortho to the directing group.

Mechanism of Directed Ortho-Metalation

Directed ortho-metalation is a two-step process that facilitates the introduction of a wide range of electrophiles onto an aromatic ring with high regioselectivity. The process is initiated by the coordination of an organolithium reagent to a directing metalation group (DMG) on the aromatic substrate. This coordination brings the strong base into close proximity to the ortho-proton, leading to its abstraction and the formation of an aryllithium intermediate. This intermediate then readily reacts with an electrophile to yield the ortho-substituted product.





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References

- 1. researchgate.net [researchgate.net]
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